

Application Notes and Protocols for Live-Cell Imaging Using DMHBO+

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DMHBO+
Cat. No.: B15552320

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

DMHBO+ is a cationic fluorophore that becomes fluorescent upon binding to the Chili RNA aptamer. This system provides a powerful tool for real-time visualization of RNA dynamics within living cells. The Chili-**DMHBO+** complex mimics the properties of red fluorescent proteins, offering a genetically targetable method for RNA tracking. Its large Stokes shift and potential for Förster Resonance Energy Transfer (FRET) make it a versatile probe for a range of cellular and molecular studies. These application notes provide detailed protocols for utilizing **DMHBO+** in live-cell imaging experiments.

Data Presentation

Photophysical and Binding Properties of DMHBO+

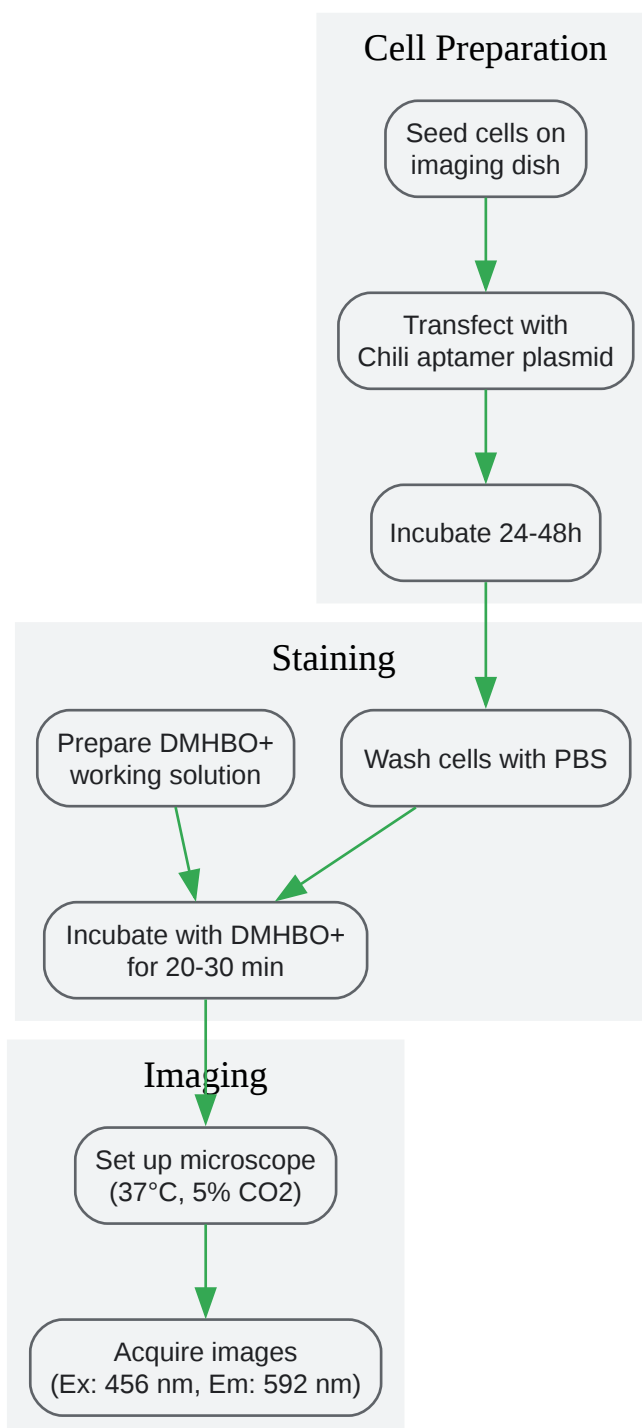
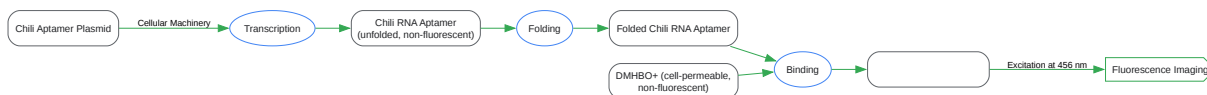
Property	Value	Reference
Excitation Maximum (λ_{ex})	456 nm	[1]
Emission Maximum (λ_{em})	592 nm	[1]
Stokes Shift	136 nm	[1]
Quantum Yield (Φ)	0.1	[1]
Dissociation Constant (K_d) with Chili aptamer	12 nM	[1]

Recommended Imaging Parameters

Parameter	Recommendation	Reference
Excitation Laser	405 nm or 456 nm	[1][2]
Emission Filter	500-550 nm or 575-625 nm (depending on setup)	[2]
Objective	60x or 100x oil immersion	[2]

Signaling Pathway and Experimental Workflow

The fundamental principle of using **DMHBO+** for live-cell imaging involves the introduction of a plasmid encoding the Chili RNA aptamer into cells. When the Chili aptamer is transcribed, it folds into a specific three-dimensional structure that provides a binding pocket for the **DMHBO+** molecule. Upon binding, the fluorescence of **DMHBO+** is activated, allowing for the visualization of the RNA of interest.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Large Stokes shift fluorescence activation in an RNA aptamer by intermolecular proton transfer to guanine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Multiplexed sequential imaging in living cells with orthogonal fluorogenic RNA aptamer/dye pairs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols for Live-Cell Imaging Using DMHBO+]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15552320/docs#application-notes-and-protocols-for-live-cell-imaging-using-dmhbo>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)